

Standard Analytical Method for Propylparaben Sodium

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Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

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The following table summarizes a general method of analysis for Sodium Propyl Paraben, which can form the basis of a stability-indicating method [1].

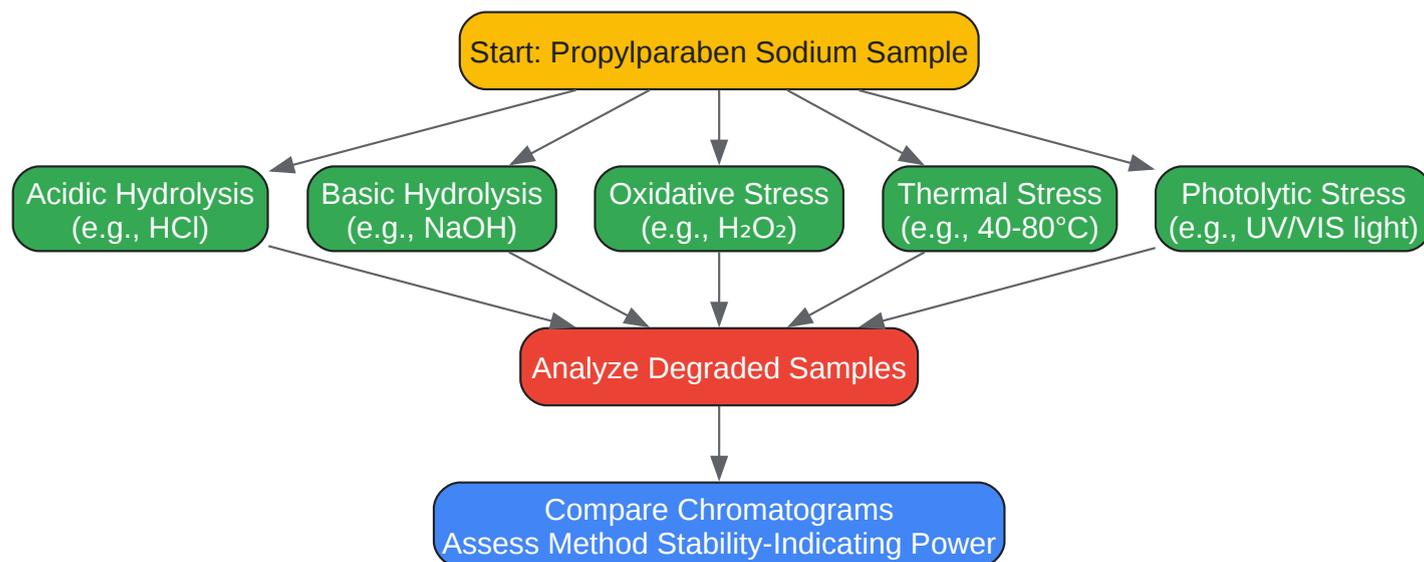
Test Parameter	Specification / Method
Description	White crystalline powder, odorless or almost odorless, hygroscopic [1].
Solubility	Freely soluble in water and in ethanol (50%); sparingly soluble in ethanol (95%); practically insoluble in fixed oils and methylene chloride [1].

| **Identification** | A. Melting Point (96°C - 99°C) [1]. B. IR Spectrophotometry [1]. C. Thin Layer Chromatography (TLC) [1]. D. Reactions for Sodium Salt [1]. | | **pH** | Between 9.5 and 10.5 (0.1% w/v solution) [1]. | | **Related Substances** | By TLC. Any spot apart from the principal spot should not be more intense than a 0.5% reference spot [1]. |

Stability and Degradation Insights

Understanding how **Propylparaben Sodium** degrades is key to designing a shelf-life study. The following diagram illustrates the experimental workflow for a forced degradation study, informed by general principles

and related research.



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Based on research into parabens and related compounds, the following table outlines potential degradation conditions and known pathways. **Note:** These are not specific, pre-validated protocols for **Propylparaben Sodium** and must be experimentally confirmed for your specific formulation [2] [3] [4].

Stress Condition	Suggested Parameters	Known/Suspected Degradation Pathway
Acidic Hydrolysis	e.g., 0.1M HCl, room temp. or elevated [3].	Ester hydrolysis to form 4-hydroxybenzoic acid [3].
Basic Hydrolysis	e.g., 0.1M NaOH, room temp. or elevated [3].	Ester hydrolysis (expected to be significant) [3] [5].
Oxidative Degradation	e.g., 0.1-3% H ₂ O ₂ , room temp. [3].	Oxidation of the phenol ring, formation of quinones and other products [4].
Thermal Degradation	e.g., 40°C, 60°C, 80°C for defined periods [3].	Solid-state decomposition; hydrolysis if moisture is present [5].

Stress Condition	Suggested Parameters	Known/Suspected Degradation Pathway
Photolytic Degradation	Expose to UV and visible light per ICH Q1B [3].	Ring rearrangement and cleavage via free radical mechanisms [4].

How to Develop Your Shelf-Life Study Protocol

Since a complete protocol is not available, here is a guide to developing your own based on established scientific and regulatory principles.

- **Define the Study Goal:** Determine if the study is for a bulk substance or a specific formulated product (e.g., a topical gel [3]). The goals and testing focus will differ.
- **Develop a Stability-Indicating Method:** This is the most critical step. The method must be able to detect the active ingredient and resolve it from all degradation products.
 - **Recommended Technique:** Reverse-Phase Ultra-Performance Liquid Chromatography (RP-UPLC) is highly effective [3].
 - **Example Parameters (from a related study):** A published method for analyzing Sodium Propylparaben in a topical gel used a **BEH C18 column (50x2.1 mm, 1.7 µm)** with a mobile phase of **triethylamine buffer (pH 2.5):tetrahydrofuran:methanol (665:35:300, v/v/v)** at a flow rate of **0.40 ml/min** and detection at **252 nm** [3]. This successfully separated the compound from its degradation products.
 - **Validation:** The method must be validated for specificity, accuracy, precision, and linearity per ICH guidelines [3].
- **Design the Stability Study:**
 - **Forced Degradation (Stress Testing):** Perform the studies outlined in the diagram and table above on a single batch to validate your analytical method and understand degradation pathways [3].
 - **Long-Term & Accelerated Studies:** Following ICH Q1A(R2) guidelines, store your samples in stability chambers at specified conditions (e.g., 25°C ± 2°C / 60% RH ± 5% for long-term). Test at predetermined timepoints (e.g., 0, 3, 6, 9, 12, 18, 24 months) [3].
- **Establish Acceptance Criteria:** Define the limits for assay (e.g., 90.0-110.0% of label claim), degradation products (e.g., NMT 2.0% for any individual unknown impurity), and other key attributes like pH and appearance [1] [3].

Important Gaps and Future Research

The search results highlight areas where specific data for **Propylparaben Sodium** is lacking:

- There are **no publicly available quantitative shelf-life data** (e.g., degradation rate constants, calculated shelf life) for the bulk substance.
- Stability in **specific pharmaceutical formulations** (like parenteral solutions) is not detailed and would require product-specific studies.
- The provided analytical method from [1] is a general pharmacopeia-style method and would need to be validated as stability-indicating for your use case.

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References

1. Method of Analysis for Sodium Propyl Paraben [pharmaguideline.com]
2. Sonoelectrochemical Degradation of Propyl Paraben [pmc.ncbi.nlm.nih.gov]
3. Validated Stability-indicating Reverse-phase Ultra ... [pmc.ncbi.nlm.nih.gov]
4. Destruction of propyl paraben by persulfate activated with ... [sciencedirect.com]
5. SODIUM PROPYLPARABEN - Ataman Kimya [atamanchemicals.com]

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